

# Personal protective equipment for handling H-Ile-OMe.HCl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: H-Ile-OMe.HCl

Cat. No.: B555016

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## Essential Safety and Handling Guide for H-Ile-OMe.HCl

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling L-Isoleucine methyl ester hydrochloride (**H-Ile-OMe.HCl**). The following procedural guidance is designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **H-Ile-OMe.HCl** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	181.66 g/mol	[1]
Melting Point	96 - 100 °C (204.8 - 212 °F)	[2]
Appearance	White Solid	[2]
Solubility	Soluble in methanol	

## Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment is mandatory when handling **H-Ile-OMe.HCl**.

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles (compliant with EU standard EN 166 or OSHA 29 CFR 1910.133).	Protects eyes from dust particles and accidental splashes.[1][2]
Hand Protection	Nitrile rubber gloves. Inspect gloves for integrity before use.	Prevents skin contact with the chemical.[1]
Respiratory Protection	Type N95 (US) or equivalent respirator.	Recommended to avoid inhalation of fine dust particles. [3]
Body Protection	Laboratory coat and appropriate protective clothing.	Prevents contamination of personal clothing.[1]

## Operational Plan: Step-by-Step Handling Procedures

**H-Ile-OMe.HCl** is a hygroscopic solid, meaning it readily absorbs moisture from the atmosphere.[2] Therefore, specific procedures must be followed to maintain its integrity and ensure accurate measurements.

### Weighing the Compound (Weighing by Difference)

This technique is crucial for accurately weighing hygroscopic materials.

- **Preparation:** Ensure the analytical balance is clean and calibrated. Have your lab notebook, spatula, and the receiving vessel ready.
- **Initial Weighing:** Place a clean, dry weighing bottle with its cap on the balance and tare to zero. Add an approximate amount of **H-Ile-OMe.HCl** to the bottle, cap it, and record the

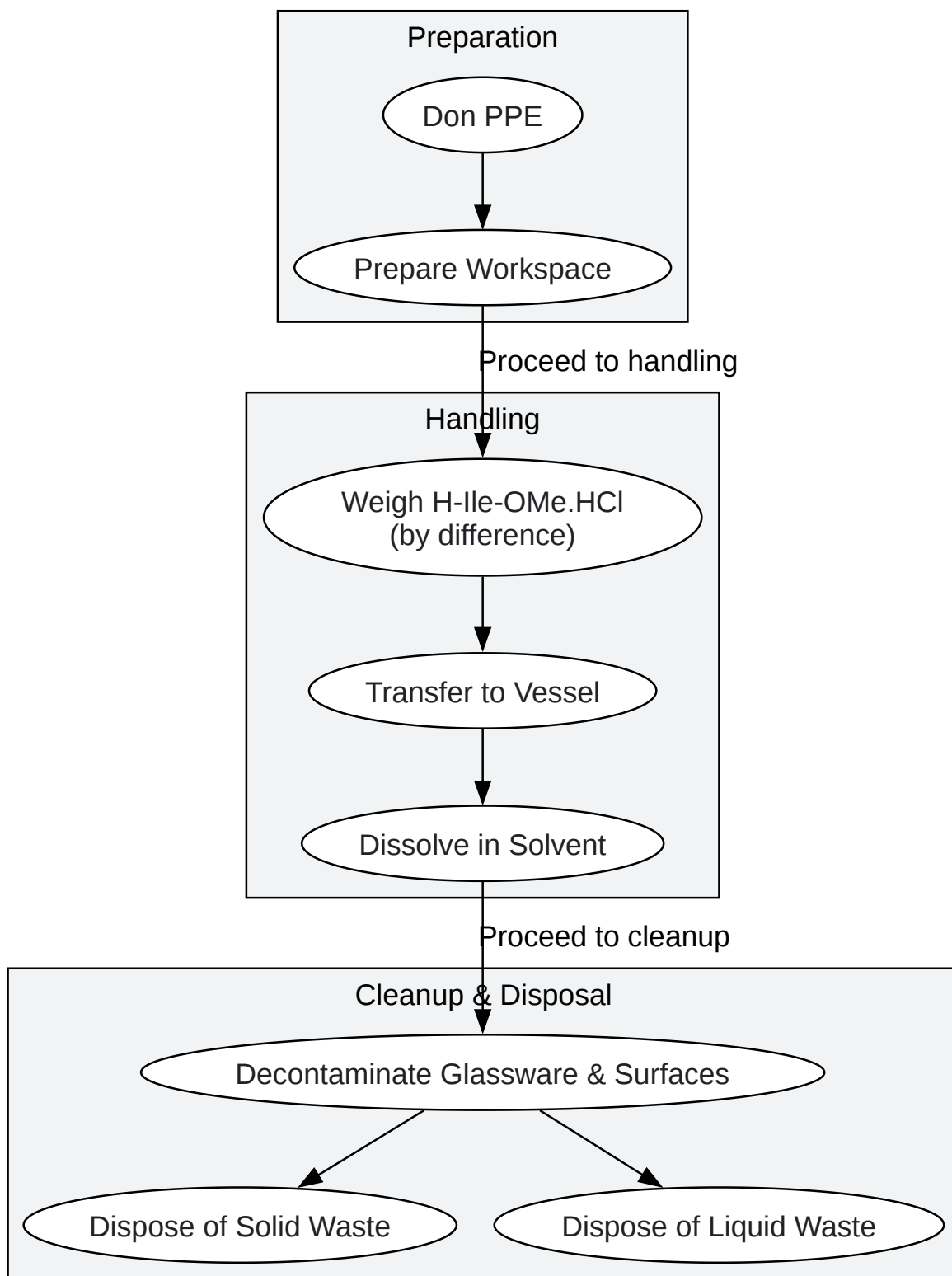
mass precisely.

- **Transfer:** Remove the weighing bottle from the balance. Carefully uncap it and, using a clean spatula, transfer the desired amount of the solid into your reaction vessel. For transfers into narrow-mouthed containers, use a powder funnel to avoid spillage.<sup>[4]</sup>
- **Final Weighing:** Immediately recap the weighing bottle to prevent moisture absorption. Place it back on the same analytical balance and record the new, lower mass.
- **Calculation:** The difference between the initial and final mass is the exact amount of **H-Ile-OMe.HCl** transferred to your vessel.

## Dissolving the Compound

- **Solvent Addition:** Add the appropriate solvent (e.g., methanol) to the vessel containing the weighed **H-Ile-OMe.HCl**.
- **Dissolution:** Gently swirl or stir the mixture until the solid is completely dissolved.

The following diagram illustrates the standard workflow for handling **H-Ile-OMe.HCl** in a laboratory setting.



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## References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. sfasu.edu [sfasu.edu]
- 3. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 4. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Personal protective equipment for handling H-Ile-OMe.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555016#personal-protective-equipment-for-handling-h-ile-ome-hcl]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)